

Application Note: Stereoselective Synthesis of L-LABNAc (Pse Precursor) from L-Fucose

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Compound of Interest

Compound Name: 2-Acetamido-1,4-imino-1,2,4-trideoxy-L-arabinitol

CAS No.: 944329-24-2

Cat. No.: B1146182

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Abstract & Biological Context

Bacterial nonulosonic acids, such as Pseudaminic acid (Pse) and Legionaminic acid (Leg), are critical components of cell surface polysaccharides in pathogenic bacteria like *Pseudomonas aeruginosa*, *Campylobacter jejuni*, and *Acinetobacter baumannii*.^[1] These sugars are absent in humans, making their biosynthetic pathways and precursors ideal targets for novel antibacterial vaccines and therapeutics.

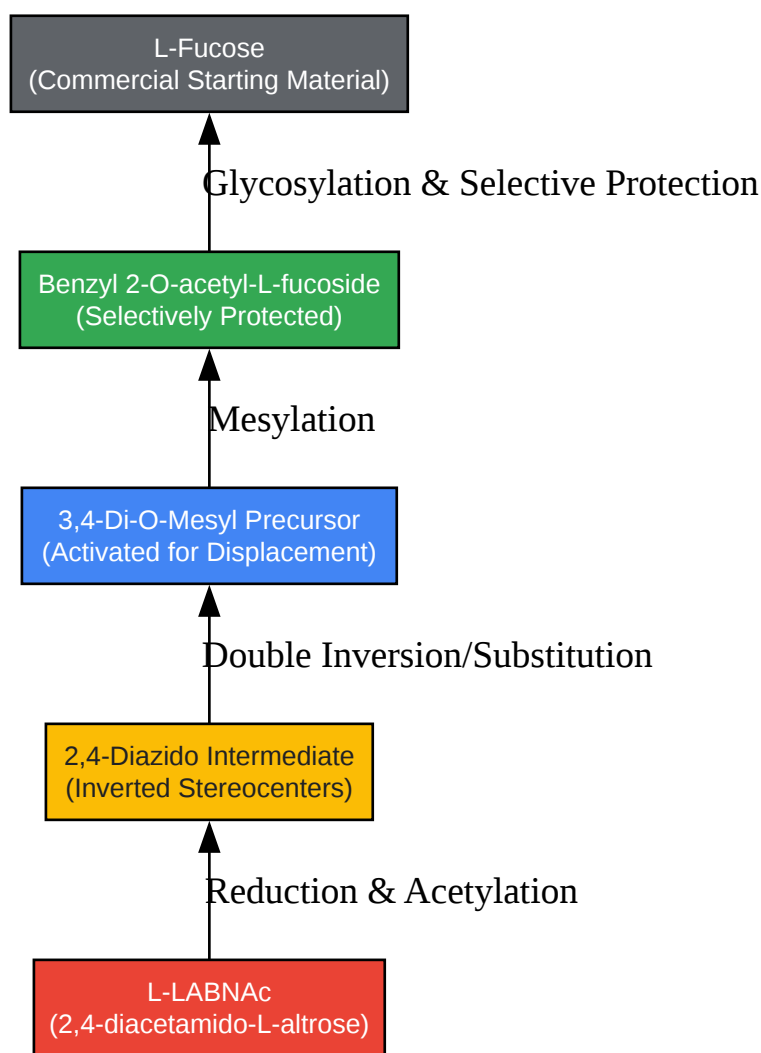
L-LABNAc (2,4-diacetamido-2,4,6-trideoxy-L-altropyranose) is the key hexose moiety of the nucleotide sugar UDP-L-AltNAc4NAc, the immediate precursor to Pseudaminic acid. The synthesis of this molecule is chemically challenging due to the requirement for:

- L-altro configuration: (C2-axial, C3-axial, C4-axial).
- Nitrogen installation: Regioselective introduction of amino groups at C2 and C4.
- Deoxygenation: Retention of the C6-deoxy (methyl) group.

This guide details a robust "3,4-dimesylate activation" protocol, optimized for scalability and stereochemical retention, overcoming the limitations of traditional glycal azidonitration routes.

Retrosynthetic Analysis

The strategy relies on the latent chirality of L-Fucose (L-galacto configuration). Rather than building the stereocenters de novo, we utilize the existing C1, C5, and C6 stereochemistry and invert C2, C3, and C4 via nucleophilic substitution cascades.



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Figure 1: Retrosynthetic logic flow from L-Fucose to L-LABNAc.

Detailed Experimental Protocol

Phase 1: Preparation of the Activated Scaffold

The objective is to lock the anomeric position and activate C3 and C4 for displacement while protecting C2.

Reagents: L-Fucose, Benzyl alcohol, Acetone,

, Acetic anhydride, Pyridine.

Step 1.1: One-Pot Glycosylation and Acetonide Formation

This step converts L-fucose directly into the benzyl glycoside and protects the cis-3,4-diol as an isopropylidene acetal.

- **Reaction:** Suspend L-Fucose (10.0 g, 61 mmol) in Benzyl alcohol (30 mL). Add Acetyl chloride (0.5 mL) or Amberlite IR-120 (H+) resin as a catalyst.
- **Conditions:** Heat to 50°C for 12 hours. Monitor TLC (DCM:MeOH 9:1) for disappearance of fucose.
- **Acetonide Protection:** Once glycosidation is complete, neutralize (if acid used), concentrate to remove excess benzyl alcohol (high vacuum), and resuspend the crude residue in Acetone (100 mL). Add 2,2-dimethoxypropane (20 mL) and p-TsOH (cat.). Stir at RT for 4 hours.
- **Workup:** Neutralize with

, concentrate, and purify via flash chromatography (Hexane:EtOAc).
- **Product:** Benzyl 3,4-O-isopropylidene-L-fucopyranoside.^[1]

Step 1.2: C2-Acetylation and Deprotection

- **Acetylation:** Dissolve the acetonide intermediate in Pyridine (50 mL) and add Acetic Anhydride (20 mL). Stir overnight.
- **Hydrolysis:** Concentrate to dryness. Dissolve residue in 80% aqueous Acetic Acid (100 mL) and heat to 60°C for 2 hours to cleave the isopropylidene group while retaining the C2-

acetate and C1-benzyl groups.

- Purification: Co-evaporate with toluene to remove acetic acid. Flash chromatography yields Benzyl 2-O-acetyl-

-L-fucopyranoside (Key Intermediate A).

Phase 2: Stereoselective Double Inversion

This is the critical phase where the L-galacto configuration is manipulated to allow nitrogen introduction.

Reagents: Methanesulfonyl chloride (MsCl), Sodium Azide (

), DMF.

Step 2.1: 3,4-Di-O-Mesylation

- Setup: Dissolve Intermediate A (5.0 g) in anhydrous DCM (50 mL) and Pyridine (10 mL). Cool to 0°C.
- Addition: Dropwise add MsCl (4.0 eq). Allow to warm to RT and stir for 12 hours.
- Insight: Ensure anhydrous conditions. Moisture will lead to partial mesylation.
- Workup: Wash with 1M HCl, sat.

, and brine. Dry over

.

- Product: Benzyl 2-O-acetyl-3,4-di-O-mesyl-

-L-fucopyranoside.

Step 2.2: Azide Displacement Cascade

Note: This reaction often proceeds via a complex mechanism involving transient epoxide formation or direct displacement depending on the exact conformer.

- Reaction: Dissolve the di-mesylate in DMF (dry, 0.2 M concentration). Add

(10.0 eq).

- Conditions: Heat to 110°C for 24–48 hours. This high temperature is required to overcome the steric hindrance of the axial C4 position and the secondary mesylates.
- Safety Warning: Azide reactions at high heat present an explosion risk. Use a blast shield and ensure the diazide product does not concentrate to dryness in the presence of metals.
- Mechanism: The reaction typically results in the inversion of stereocenters to yield the 2,4-diazido-2,4,6-trideoxy-L-altropyranoside derivative. The C2-acetate is often cleaved or participates, requiring re-acetylation in the next step if lost.
- Purification: Dilute with water, extract with EtOAc. Purification on silica gel is essential to separate elimination byproducts.

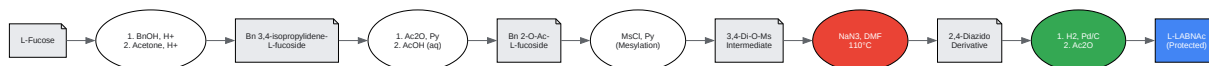
Phase 3: Functionalization to L-LABNAc

Reagents:

, Pd/C, Acetic Anhydride.

- Reduction: Dissolve the diazido intermediate in MeOH. Add Pd/C (10%) and stir under (balloon) for 16 hours.
- Acetylation: Filter off the catalyst. Add Acetic Anhydride (5 eq) and Pyridine to the filtrate. Stir for 4 hours.
- Final Deprotection (Optional): If the free sugar is required (instead of the benzyl glycoside), perform hydrogenolysis (
, Pd(OH)
/C) in MeOH/Water.
- Final Product: 2,4-diacetamido-2,4,6-trideoxy-L-altropyranose.

Reaction Workflow Diagram



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Figure 2: Step-by-step reaction workflow for the synthesis of L-LABNAC from L-Fucose.

Quality Control & Data Summary

To ensure the success of the synthesis, compare the obtained spectral data against the expected values for the L-altro configuration.

Parameter	Expected Value / Observation	Diagnostic Significance
H-1 NMR	4.5–5.0 ppm (depending on anomer)	Confirms glycosidic linkage integrity.
C-6 Methyl	Doublet at ~1.1–1.2 ppm	Confirms retention of 6-deoxy status (no oxidation).
NHAc Signals	Two singlets at ~1.9–2.0 ppm	Confirms successful installation of two acetamido groups.
Coupling Constants	and small (< 3-4 Hz)	Indicative of L-altro configuration (axial-axial-axial relationships). Large couplings would indicate gluco/galacto contaminants.
Mass Spectrometry	[M+H] ⁺ or [M+Na] ⁺ matching formula	Verifies molecular weight of the diamino sugar.

Expert Troubleshooting

- Issue: Low yield in Azide displacement.
 - Cause: Incomplete mesylation or moisture in DMF.
 - Fix: Dry DMF over molecular sieves (4Å) for 24h. Ensure reaction temp reaches 110°C to force the difficult C4 substitution.
- Issue: Inseparable mixtures after Step 2.
 - Cause: Migration of the acetyl group from C2 to C3/C4 during hydrolysis.
 - Fix: Perform the hydrolysis of the isopropylidene group under mild acidic conditions and avoid basic workups before mesylation.

References

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Sources

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